Introduction: The Significance of a Fluorinated Diarylalkane Core

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Compound of Interest

Compound Name:	*Bis(4-fluorophenyl)methane*
CAS No.:	*457-68-1*
Cat. No.:	*B1294899*

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Bis(4-fluorophenyl)methane, also known as 4,4'-difluorodiphenylmethane, is a key organic intermediate characterized by a central methylene bridge connecting two para-fluorinated phenyl rings.[1][2][3][4] Its molecular formula is $C_{13}H_{10}F_2$.[1][2][3][4] This seemingly simple structure is a cornerstone in the synthesis of a wide array of complex molecules. The presence of fluorine atoms significantly modulates the electronic properties, lipophilicity, and metabolic stability of derivative compounds, making it a highly sought-after building block in medicinal chemistry, agrochemicals, and materials science.[1][5][6] This guide provides a comprehensive overview of its historical development, synthesis methodologies, and critical applications for professionals in research and drug development.

Historical Context and the Evolution of Synthesis

The synthetic history of **Bis(4-fluorophenyl)methane** is intrinsically linked to the development of one of organic chemistry's most powerful carbon-carbon bond-forming reactions: the Friedel-Crafts reaction.[7] This class of reactions, which involves the alkylation or acylation of an aromatic ring, has been the primary route to diarylmethanes for over a century.

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Early approaches often relied on potent, and sometimes difficult to handle, Lewis acids like aluminum chloride ($AlCl_3$).[8] While effective, these traditional catalysts can be problematic on a larger scale due to their moisture sensitivity.[8] The evolution of synthetic chemistry has led to the adoption of milder and more selective catalysts. Modern protocols often employ alternatives like titanium tetrachloride ($TiCl_4$), indium(III) chloride ($InCl_3$), or iron(III) triflate ($Fe(OTf)_3$), which can offer cleaner reactions and higher yields under more controlled conditions.[8][9][10] This progression reflects a broader trend in chemical synthesis towards more efficient, scalable, and affordable processes.[8]

Core Synthetic Methodologies

The construction of the **Bis(4-fluorophenyl)methane** scaffold is primarily achieved through two robust and well-established Friedel-Crafts strategies. The choice between them often depends on the availability of starting materials, desired scale, and laboratory capabilities.

Method 1: Two-Step Synthesis via Ketone Intermediate (Acylation-Reduction)

This is a highly reliable and common approach that proceeds through the formation of Bis(4-fluorophenyl)methanone.

- Friedel-Crafts Acylation: Fluorobenzene is reacted with 4-fluorobenzoyl chloride in the presence of a Lewis acid catalyst (e.g., $TiCl_4$, $AlCl_3$). The electrophilic acylium ion generated in situ attacks the electron-rich fluorobenzene ring to form the diarylketone intermediate, Bis(4-fluorophenyl)methanone. The use of a liquid Lewis acid like $TiCl_4$ can be advantageous for large-scale synthesis due to easier handling compared to solid $AlCl_3$.[8]

- Carbonyl Reduction: The ketone is then reduced to the corresponding methylene group. This can be accomplished using various reducing agents. A common method involves a combination of a Lewis acid and a hydride source, such as $TiCl_4/NaBH_4$.[8] This step effectively converts the diarylketone into the target **Bis(4-fluorophenyl)methane**.

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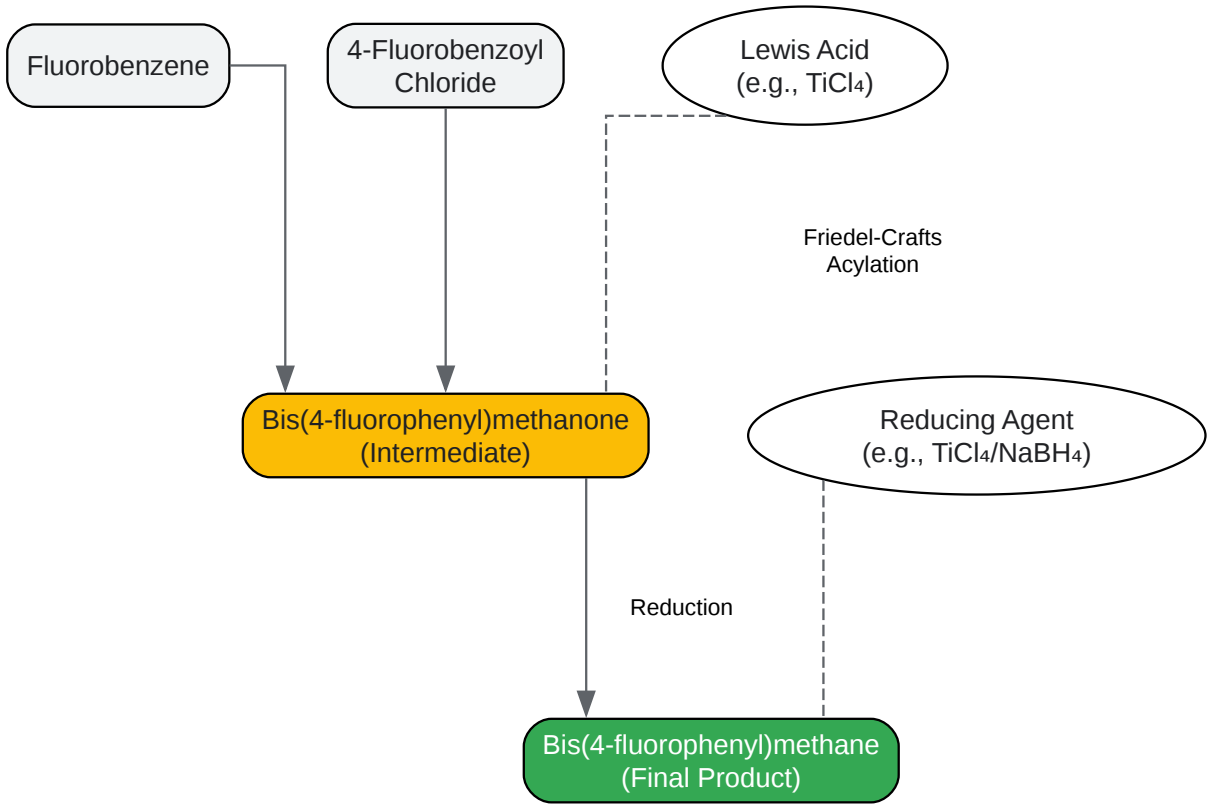

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Caption: Two-step synthesis via acylation and reduction.

Method 2: Direct Friedel-Crafts Benzylation

This method offers a more direct route by forming the methylene bridge in a single step.

- Electrophile Generation: A suitable benzylating agent, such as 4,4'-difluorobenzhydryl chloride (Chloro**bis(4-fluorophenyl)methane**), is used as the electrophile.[11] This precursor can be synthesized from the corresponding alcohol, Bis(4-fluorophenyl)methanol.[12]

- Alkylation: The benzhydryl chloride is reacted with an aromatic nucleophile (in this case, another equivalent of fluorobenzene, though typically a different arene is used to create asymmetrical products) in the presence of a Lewis acid. The reaction proceeds via the

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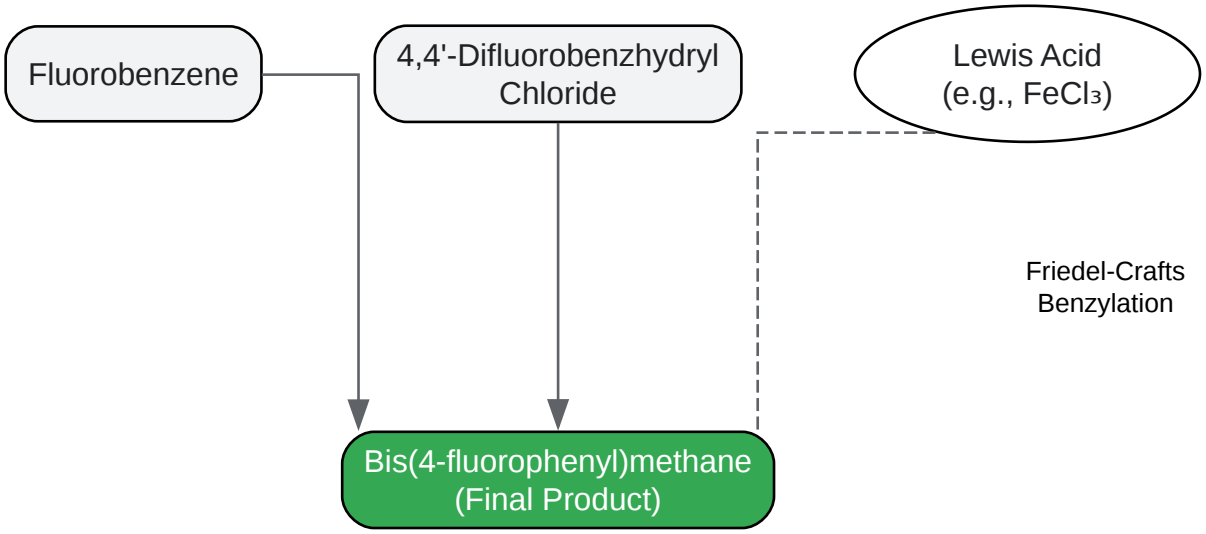
formation of a stabilized carbocation, which then undergoes electrophilic aromatic substitution to yield the final diarylmethane product.



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Caption: Direct synthesis via Friedel-Crafts benzylation.

Physicochemical and Spectroscopic Profile

Accurate characterization is crucial for verifying the identity and purity of **Bis(4-fluorophenyl)methane**. Below is a summary of its key properties.

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Property	Value	Reference(s)
CAS Number	457-68-1	[1][2][3][4][5]
Molecular Formula	$C_{13}H_{10}F_2$	[1][2][3][4][5]
Molecular Weight	204.22 g/mol	[1][2][3][4][5]
Appearance	White to off-white powder/solid	[12]
Melting Point	27-30 °C	[1]
Boiling Point	~265 °C	[1]
Solubility	Insoluble in water	[5]
IUPAC Name	1-fluoro-4-[(4-fluorophenyl)methyl]benzene	[1][5]

Spectroscopic Data:

- Mass Spectrometry (Electron Ionization): The NIST WebBook provides the mass spectrum for this compound, which is essential for confirming its molecular weight and fragmentation pattern.[2]

- NMR Spectroscopy: While a specific spectrum for the methane derivative is not directly available in the initial search, the ^1H NMR spectrum for its precursor, Bis(4-fluorophenyl)methanone, is known.[13] For **Bis(4-fluorophenyl)methane**, one would expect to see characteristic signals for the aromatic protons in the 7.0-7.3 ppm range and a singlet for the methylene ($-CH_2-$) protons around 3.9-4.0 ppm.

Key Applications in Research and Development

Bis(4-fluorophenyl)methane is not an end product itself but a vital intermediate. Its structural motif is found at the core of several high-value molecules.

- Pharmaceuticals: It is a crucial precursor in the synthesis of benztropine and benztropinamine analogues, which are being investigated as atypical dopamine transporter (DAT) inhibitors for potential therapeutic use, such as in treating cocaine use disorders.[1] The diarylmethane core is also a common feature in SGLT2 inhibitors, a class of drugs used

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to treat diabetes.[8] Furthermore, related structures like Bis(4-fluorophenyl)methanol are used to synthesize antipsychotic drugs such as fluspirilene and pimozide.[12]

- Materials Science: The diaryl ketone precursor, Bis(4-fluorophenyl)methanone, is a key monomer for producing high-performance polyaryletherketones (PAEKs) like PEEK and PEKK.[6] The introduction of fluorine enhances properties such as thermal resistance and chemical resistance, making these polymers suitable for demanding applications in aerospace, electronics, and medical devices.[6]

- Agrochemicals and Dyestuffs: The compound serves as a versatile intermediate in the broader chemical industry, including the development of new agrochemicals and dyes.[1][5]

Self-Validating Experimental Protocol: Synthesis via Acylation-Reduction

This protocol describes a representative lab-scale synthesis. The self-validating nature of the workflow lies in the integrated purification and characterization steps, which ensure the final product meets the required standards of identity and purity.

Part 1: Synthesis of Bis(4-fluorophenyl)methanone (Acylation)

- Setup: To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, add anhydrous dichloromethane (DCM) as the solvent.

- Reagent Addition: Add fluorobenzene (1.1 equivalents) to the flask. In a separate flask, prepare a solution of 4-fluorobenzoyl chloride (1.0 equivalent) in anhydrous DCM.

- Catalyst Introduction: Cool the reaction flask to 0 °C in an ice bath. Slowly add a Lewis acid, such as titanium tetrachloride ($TiCl_4$, 1.2 equivalents), dropwise while stirring. Causality: The Lewis acid coordinates to the carbonyl oxygen of the acyl chloride, increasing its electrophilicity and generating the reactive acylium ion necessary for the Friedel-Crafts reaction.

- Reaction: Add the 4-fluorobenzoyl chloride solution to the reaction mixture dropwise. After the addition is complete, allow the mixture to warm to room temperature and stir for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).

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- Workup: Upon completion, carefully quench the reaction by pouring it into a mixture of crushed ice and dilute HCl. This hydrolyzes the catalyst and separates the organic and aqueous layers.

- Extraction & Purification: Extract the aqueous layer with DCM (3x). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product, Bis(4-fluorophenyl)methanone, can be purified by recrystallization from ethanol or by column chromatography.

- Validation 1: Confirm the identity of the intermediate via melting point analysis (literature value: 107-109 °C) and spectroscopic methods (^{1}H NMR, IR).[6]

Part 2: Synthesis of **Bis(4-fluorophenyl)methane** (Reduction)

- Setup: In a clean, dry flask under a nitrogen atmosphere, dissolve the purified Bis(4-fluorophenyl)methanone (1.0 equivalent) in an appropriate solvent like tetrahydrofuran (THF).

- Reagent Addition: Cool the solution to 0 °C. In a separate vessel, prepare a slurry of sodium borohydride ($NaBH_4$, 2.0 equivalents) in THF.

- Reaction: Slowly add titanium tetrachloride ($TiCl_4$, 1.5 equivalents) to the ketone solution, followed by the portion-wise addition of the $NaBH_4$ slurry. Causality: The combination of $TiCl_4$ and $NaBH_4$ generates a lower-valent titanium species that is highly effective for the deoxygenation of the ketone to the methylene group.

- Monitoring & Workup: Stir the reaction at room temperature overnight. Monitor by TLC until the starting material is consumed. Quench the reaction by the slow addition of water, followed by dilute HCl.

- Extraction & Final Purification: Extract the product with ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate in vacuo. The crude **Bis(4-fluorophenyl)methane** can be purified by silica gel column chromatography.

- Final Validation: The identity and purity of the final product are confirmed by comparing its physical and spectroscopic data (^{1}H NMR, ^{13}C NMR, MS, melting point) with literature

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values.

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